

# Application Notes and Protocols for Cytochalasin K Stock Solutions

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## Compound of Interest

Compound Name: Cytochalasin K

Cat. No.: B12427606

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## Introduction

**Cytochalasin K** is a member of the cytochalasan family of fungal metabolites that are widely used in cell biology research. Like other cytochalasins, it is a potent inhibitor of actin polymerization and can be used to study a variety of cellular processes that involve the actin cytoskeleton, such as cell motility, division, and morphology. Accurate and reproducible experimental results depend on the correct preparation and storage of **Cytochalasin K** stock solutions. These application notes provide detailed protocols for the preparation, storage, and handling of **Cytochalasin K** stock solutions to ensure their stability and efficacy.

## Data Presentation

**Table 1: Properties of Cytochalasin K**

Property	Value
Molecular Formula	C <sub>32</sub> H <sub>37</sub> NO <sub>6</sub>
Molecular Weight	531.64 g/mol
CAS Number	79648-72-9
Appearance	White to off-white solid

## Table 2: Solubility of Related Cytochalasins

Note: Specific solubility data for **Cytochalasin K** is not readily available. The following data for other cytochalasins can be used as a guideline. It is recommended to perform small-scale solubility tests before preparing a large stock solution.

Solvent	Cytochalasin B Solubility	Cytochalasin D Solubility
Dimethyl sulfoxide (DMSO)	371 mg/mL[1]	~100 mg/mL[2]
Ethanol	35 mg/mL[1]	5 mg/mL (with gentle warming) [3]
Dichloromethane	-	~10 mg/mL[2]
Acetone	10 mg/mL	-
Water	Essentially insoluble	-

## Table 3: Recommended Storage Conditions for Cytochalasin Stock Solutions

Storage Form	Recommended Temperature	Duration	Notes
Solid Powder	-20°C	Up to 2 years	Store in a tightly sealed container, protected from light.
Stock Solution in DMSO	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.

## Experimental Protocols

### Safety Precautions

Cytochalasins are considered highly toxic and should be handled with care. Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye

protection. When handling the solid powder, work in a chemical fume hood to avoid inhalation. In case of contact with skin, wash immediately with plenty of water.

## Protocol for Preparation of a 10 mM Cytochalasin K Stock Solution in DMSO

Materials:

- **Cytochalasin K** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

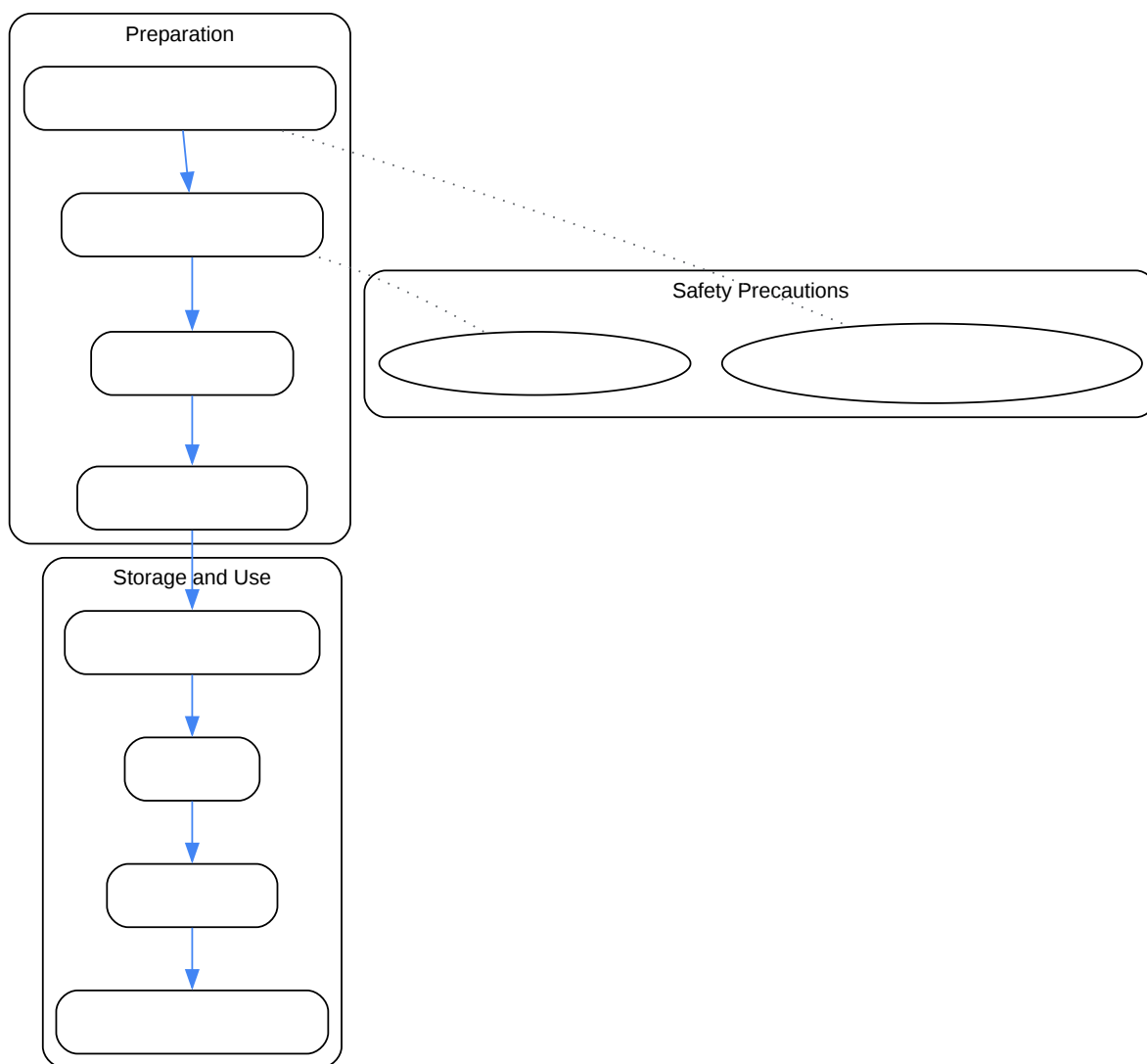
Procedure:

- **Equilibrate Reagents:** Allow the vial of **Cytochalasin K** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh out the desired amount of **Cytochalasin K**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.32 mg of **Cytochalasin K** (Molecular Weight = 531.64 g/mol ).
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Cytochalasin K** powder. For a 10 mM solution, if you weighed 5.32 mg, you would add 1 mL of DMSO.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes or cryovials. This will minimize the number of freeze-thaw cycles.

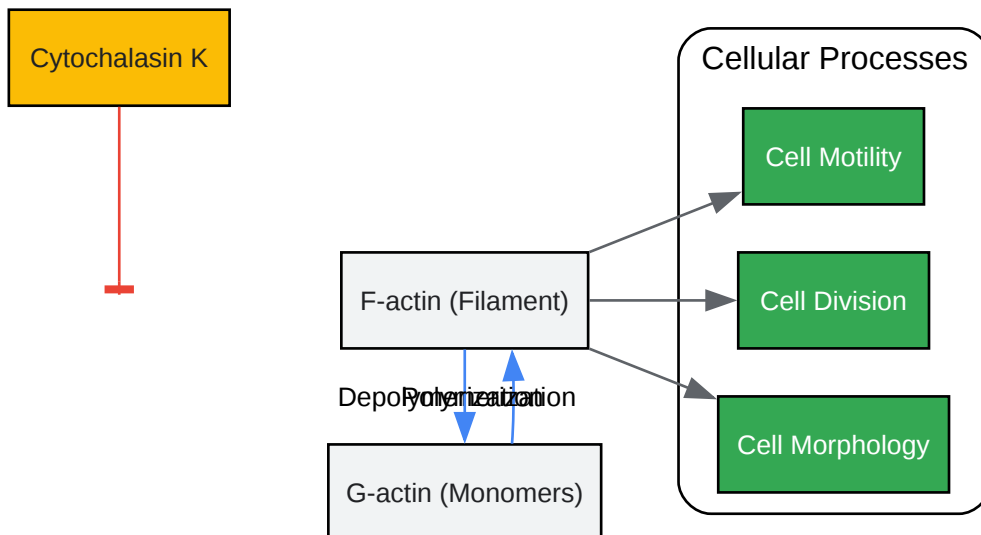
- Labeling: Clearly label each aliquot with the name of the compound (**Cytochalasin K**), the concentration (10 mM), the solvent (DMSO), the date of preparation, and your initials.
- Storage: Store the aliquots at -20°C, protected from light.

## Visualizations

Workflow for Preparation and Storage of Cytochalasin K Stock Solution



## Mechanism of Action of Cytochalasin K



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## References

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